

Chemical and Pharmacological Profile of Ftaxilide

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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Synonyms: Histanorm; N-(2,6-Dimethylphenyl)phthalamidic acid; 2-[(2,6-dimethylphenyl)carbamoyl]benzoic acid [1] [2].

Primary Bioactivity: Ftaxilide possesses antibacterial properties and is used as an antiseptic. Recent research identifies it as a new anti-tuberculosis (TB) agent [3] [4].

The table below summarizes its core physicochemical and pharmacological characteristics:

Property	Specification
CAS Number	19368-18-4 [3] [4] [1]
Molecular Formula	C ₁₆ H ₁₅ NO ₃ [3] [4] [1]
Molecular Weight	269.3 g/mol [3] [4] [1]
Appearance	White to off-white solid powder [4] [1]
Melting Point	188-189 °C [1]
Density	1.262 g/cm ³ (Predicted) [3] [1]
LogP	3.326 [4]

Property	Specification
Antibacterial Activity	Confirmed, used as an antiseptic [3]
Anti-Tuberculosis Activity	Identified as a new anti-TB agent [4]

Experimental Protocols and Formulations

Important Note: **Ftaxilide** is for research use only and not for human consumption [3] [4].

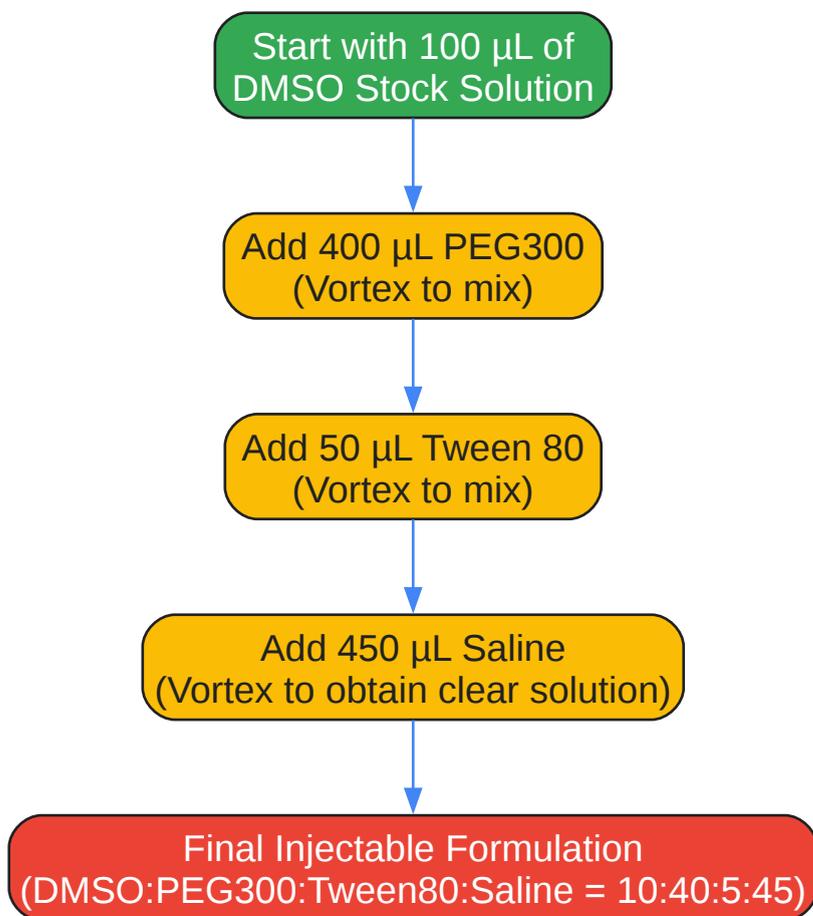
Solubility and Stock Solution Preparation

Ftaxilide has low water solubility but is soluble in DMSO [3] [4]. The following table outlines stock solution preparation:

Parameter	Specification
Solubility in DMSO	≥ 40 mg/mL (~148.53 mM) [4]
Recommended Stock Concentration	10-100 mM in DMSO [4]
Typical Preparation	Dissolve 2.69 mg (10 µmol) of Ftaxilide in 1 mL of DMSO to obtain a 10 mM stock solution.
Storage	-20°C for 1 month; -80°C for 6 months. Avoid repeated freeze-thaw cycles [4].

In Vivo Formulation for Animal Studies

The workflow for preparing an injectable formulation for animal studies can be visualized as follows, based on a common protocol:



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This diagram outlines a specific injection formulation. The table below summarizes several common *in vivo* formulation options, all requiring preparation with freshly made solutions [4]:

Formulation Type	Composition (Volume Ratio)	Route of Administration
Injection Formulation 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	IP/IV/IM/SC
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	IP/IV/IM/SC
Injection Formulation 3	DMSO : Corn oil = 10 : 90	IP/IV/IM/SC

Formulation Type	Composition (Volume Ratio)	Route of Administration
Oral Formulation 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)	Oral gavage

Handling, Storage, and Safety

Proper handling and storage are critical for maintaining compound integrity and ensuring researcher safety.

Aspect	Specifications
Storage (Powder)	-20°C for 3 years; 4°C for 2 years. Keep sealed and dry [3] [4].
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [4].
Hazard Statements	H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation) [1].
Precautionary Statements	P261-P280-P305+P351+P338 (Avoid breathing dust/fume/gas/mist; wear protective gloves/eye protection; IF IN EYES: Rinse cautiously with water for several minutes) [1].

Research Applications and Conclusions

Ftaxilide represents a promising starting point for developing new antibacterial and anti-tuberculosis agents. The detailed protocols for solubility, stock solution preparation, and *in vivo* formulation provided here are designed to support reproducible scientific research.

Future research directions could include:

- Mechanism of Action Studies:** Elucidating the precise molecular target of **Ftaxilide** against *Mycobacterium tuberculosis* and other bacteria.
- Structure-Activity Relationship (SAR):** Synthesizing and testing analogs of **Ftaxilide** to improve its potency, solubility, and pharmacokinetic profile.

- **In Vivo Efficacy Models:** Conducting thorough efficacy studies in established animal models of tuberculosis and other bacterial infections to validate its therapeutic potential.

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References

1. | 19368-18-4 Ftaxilide [chemicalbook.com]
2. China Ftaxilide CAS:19368-18-4 manufacturer supplier producer and... [nbinno.com]
3. (Ftaxilide) has antibacterial property, Histanorm as used . antiseptic [targetmol.com]
4. | antituberculosis agent | CAS# 19368-18-4 | InvivoChem Ftaxilide [invivochem.com]

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